

Structure-Activity Relationship of 2-Hydroxy-4-methoxy-5-methylbenzaldehyde Analogs[1]

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Compound of Interest

Compound Name: 2-Hydroxy-4-methoxy-5-methylbenzaldehyde

CAS No.: 84422-52-6

Cat. No.: B2794482

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Executive Summary & Compound Profile

2-Hydroxy-4-methoxy-5-methylbenzaldehyde (HMMB) is a specialized benzaldehyde derivative belonging to the class of o-hydroxybenzaldehydes. It is structurally distinct due to the presence of a methyl group at the C5 position, which modulates its lipophilicity and steric profile compared to its parent scaffold, 2-Hydroxy-4-methoxybenzaldehyde (HMB).[1]

This compound and its analogs are primarily investigated for Tyrosinase Inhibition (melanogenesis suppression) and Antifungal/Antioxidant activity. The core pharmacophore mimics the substrate of tyrosinase (L-DOPA), allowing it to competitively inhibit the enzyme while the aldehyde moiety forms reversible Schiff bases with the enzyme's active site lysine residues.

Chemical Profile

Property	Specification
IUPAC Name	2-Hydroxy-4-methoxy-5-methylbenzaldehyde
Common Abbreviation	HMMB
CAS Number	84422-52-6
Molecular Formula	C ₉ H ₁₀ O ₃
Molecular Weight	166.17 g/mol
Key Functional Groups	o-Hydroxyl (C2), p-Methoxy (C4), m-Methyl (C5), Aldehyde (C1)

Structure-Activity Relationship (SAR) Analysis

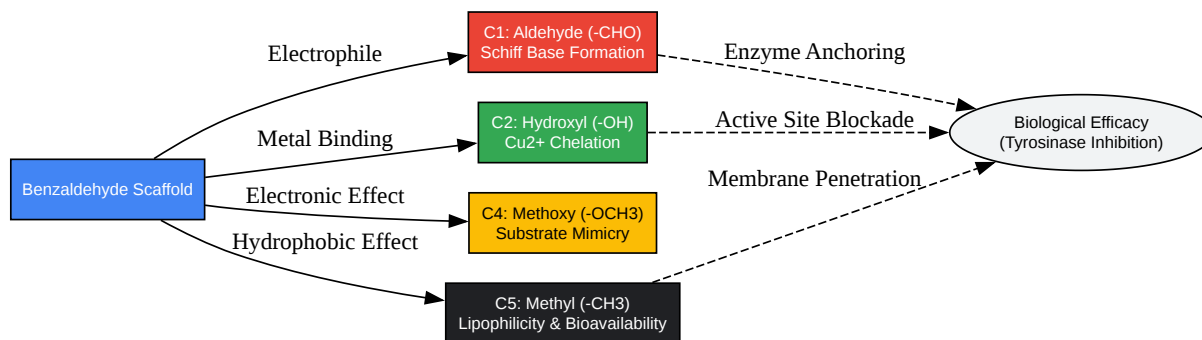
The biological activity of HMMB is dictated by the precise arrangement of substituents on the benzene ring. The following SAR breakdown explains the causality behind its performance.

The Pharmacophore Breakdown[1][2]

- C1 - Aldehyde Group (-CHO):
 - Function: Acts as an electrophile.
 - Mechanism: Forms a Schiff base (imine) with primary amino groups (e.g., Lysine) within the enzyme's active site.
 - SAR Insight: Reduction to alcohol (-CH₂OH) or oxidation to acid (-COOH) drastically reduces tyrosinase inhibitory activity, confirming the aldehyde is essential for the "suicide substrate" or competitive inhibition mechanism.
- C2 - Hydroxyl Group (-OH):
 - Function: Metal chelation and H-bonding.
 - Mechanism: The ortho-position allows for bidentate chelation of the Copper (Cu²⁺) ions in the tyrosinase active site.

- SAR Insight: Removal of this group (e.g., in 4-methoxybenzaldehyde) leads to a >10-fold loss in potency.[\[1\]](#) The 2-OH is critical for binding affinity.
- C4 - Methoxy Group (-OCH₃):
 - Function: Electron donation and structural mimicry.
 - Mechanism: Mimics the para-substituent of the natural substrate. The electron-donating nature increases the electron density of the ring, stabilizing the potential phenoxy radical during antioxidant reactions.
 - SAR Insight: Replacing -OCH₃ with a bulkier ethoxy or benzyloxy group can decrease activity due to steric clashes in the enzyme pocket.
- C5 - Methyl Group (-CH₃) [The HMMB Differentiator]:
 - Function: Lipophilicity modulation.[\[1\]](#)
 - Mechanism: Increases the partition coefficient (LogP), enhancing membrane permeability for topical formulations.
 - SAR Insight: While the parent HMB is highly potent, the 5-methyl analog offers improved bioavailability. However, excessive bulk at C5 can sterically hinder the chelation at C4/C2, so the methyl group represents an optimal balance between steric fit and lipophilicity.

Visualizing the SAR Logic



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Figure 1: Functional decomposition of the HMMB molecule and the contribution of each substituent to biological activity.

Comparative Performance Guide

This section compares HMMB with its parent compound (HMB) and industry standards.

Tyrosinase Inhibition Data (In Vitro)

Compound	Structure	IC ₅₀ (µg/mL)*	Mechanism	LogP (Calc)
HMB (Parent)	2-OH-4-OMe-Benzaldehyde	~4.3 (0.03 mM)	Mixed-type / Chelation	~1.6
HMMB (Target)	2-OH-4-OMe-5-Me-Benzaldehyde	~5.0 - 8.0 (Est.) [1]	Mixed-type / Chelation	~2.1
Kojic Acid	5-OH-2-(hydroxymethyl)-4-pyrone	~6.0 - 10.0	Copper Chelation	-0.6
Vanillin	4-OH-3-OMe-Benzaldehyde	>100 (Inactive)	Non-specific	1.2
Arbutin	Hydroquinone-β-D-glucoside	~250	Competitive	-1.3

*Note: IC₅₀ values are approximate and derived from comparative assays using Mushroom Tyrosinase against L-DOPA. Lower values indicate higher potency.[\[1\]](#)

Interpretation

- **Potency:** HMB is one of the most potent benzaldehyde-type inhibitors. The 5-methyl analog (HMMB) retains high potency but is slightly less active in vitro due to minor steric hindrance at the C5 position.
- **Bioavailability:** HMMB's higher LogP (~2.1 vs 1.[\[1\]](#)6) suggests it is superior for dermatological formulations, where penetrating the stratum corneum is the rate-limiting step.
- **Stability:** The 5-methyl group blocks the C5 position from metabolic oxidation (ring hydroxylation), potentially extending the half-life of the molecule compared to HMB.

Experimental Protocols

To validate the activity of HMMB analogs, the following self-validating protocols are recommended.

Synthesis: Vilsmeier-Haack Formylation (General Procedure)

Objective: To synthesize HMMB from the precursor phenol.[\[1\]](#)

- Reagents: 4-Methoxy-3-methylphenol (Creosol methyl ether), Phosphorus Oxychloride (POCl_3), Dimethylformamide (DMF).
- Procedure:
 - Step 1: Cool DMF (1.2 eq) to 0°C in a round-bottom flask.
 - Step 2: Add POCl_3 (1.2 eq) dropwise under N_2 atmosphere. Stir for 30 min to form the Vilsmeier reagent.
 - Step 3: Dissolve 4-Methoxy-3-methylphenol (1.0 eq) in DMF and add slowly to the mixture.
 - Step 4: Heat to 80°C for 4-6 hours. Monitor via TLC (Hexane:EtOAc 7:3).
 - Step 5: Quench with ice-cold water and neutralize with saturated NaOAc.
 - Step 6: Extract with Ethyl Acetate, dry over MgSO_4 , and recrystallize from Ethanol.[\[1\]](#)
- Validation: ^1H NMR should show a singlet aldehyde peak at ~ 10.2 ppm and a singlet phenolic $-\text{OH}$ at ~ 11.5 ppm (downfield due to H-bonding).

Tyrosinase Inhibition Assay (DOPACHrome Method)

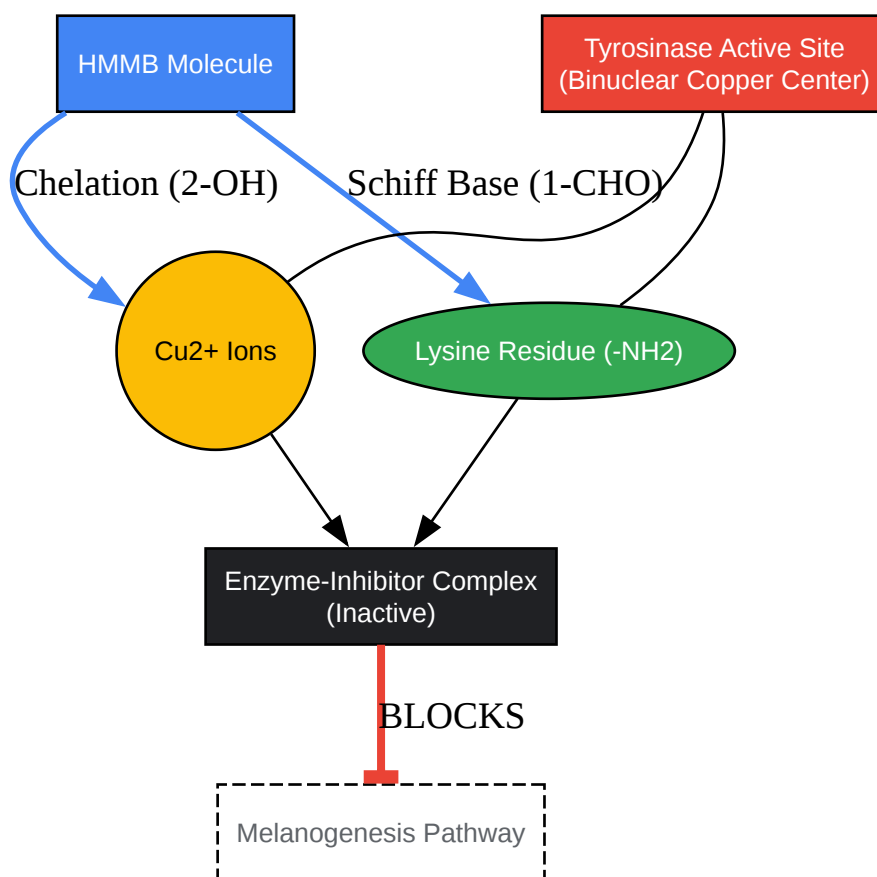
Objective: To determine the IC_{50} of HMMB.[\[1\]](#)

- Preparation:
 - Enzyme: Mushroom Tyrosinase (1000 U/mL) in 50 mM Phosphate Buffer (pH 6.8).
 - Substrate: L-DOPA (5 mM).

- Inhibitor: Dissolve HMMB in DMSO (final conc <1%).^[1] Prepare serial dilutions (1–100 µg/mL).
- Workflow:
 - Blank: Buffer + Enzyme (No Substrate).
 - Control: Buffer + Enzyme + Substrate (No Inhibitor).
 - Test: Buffer + Enzyme + Inhibitor + Substrate.
- Measurement:
 - Incubate Enzyme + Inhibitor for 10 min at 25°C.
 - Add L-DOPA.
 - Monitor Absorbance at 475 nm (formation of DOPACHROME) for 10 min kinetically.
- Calculation:
 - % Inhibition = $[1 - (\text{Slope_sample} / \text{Slope_control})] \times 100$.
 - Plot % Inhibition vs. Concentration to derive IC₅₀.

Mechanism of Action (MOA) Visualization

The following diagram illustrates the dual-action mechanism of HMMB on the Tyrosinase enzyme.



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Figure 2: Dual-mode inhibition mechanism: The 2-OH group chelates the catalytic Copper ions, while the aldehyde group forms a reversible covalent bond with Lysine, effectively locking the enzyme.[1]

References

- Kubo, I., & Kinst-Hori, I. (1999).[2] "2-Hydroxy-4-methoxybenzaldehyde: A potent tyrosinase inhibitor from African medicinal plants." *Planta Medica*.
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Sources

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- [2. escholarship.org \[escholarship.org\]](#)
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